

Introduction: The Utility of a Versatile Benzoic Acid Derivative

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Compound of Interest

Compound Name: *2,4-Dimethoxy-5-methylbenzoic acid*

CAS No.: 50625-55-3

Cat. No.: B1422270

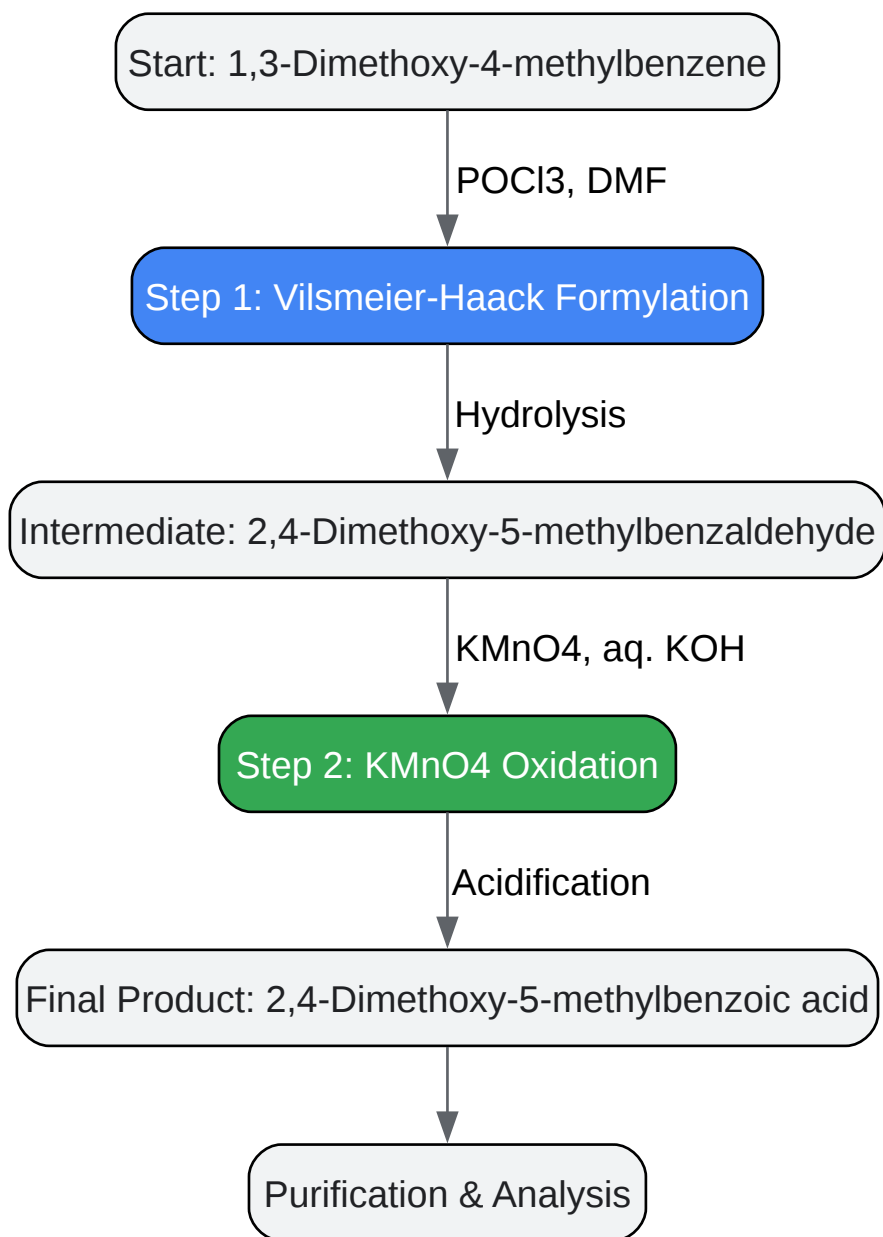
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2,4-Dimethoxy-5-methylbenzoic acid is a key structural motif and a valuable building block in the synthesis of fine chemicals and complex pharmaceutical intermediates.^[1] Its substituted aromatic ring, featuring both electron-donating methoxy groups and a reactive carboxylic acid handle, makes it a versatile precursor for creating more elaborate molecules. This application note provides a detailed, two-step protocol for the scale-up synthesis of this compound, designed for researchers in drug development and process chemistry. The methodology emphasizes operational simplicity, scalability, and high purity of the final product.

The synthetic strategy involves an initial formylation of the commercially available 1,3-dimethoxy-4-methylbenzene via a Vilsmeier-Haack reaction, followed by a robust oxidation of the resulting aldehyde to the desired carboxylic acid. This pathway avoids the use of highly toxic reagents like hydrogen cyanide or high-pressure carbon monoxide, making it more amenable to standard laboratory and pilot plant settings.^{[2][3]}

Overall Synthetic Workflow

The synthesis is performed in two primary stages, starting from 1,3-dimethoxy-4-methylbenzene. The first stage is the introduction of a formyl group to the aromatic ring, followed by the oxidation of this group to a carboxylic acid.



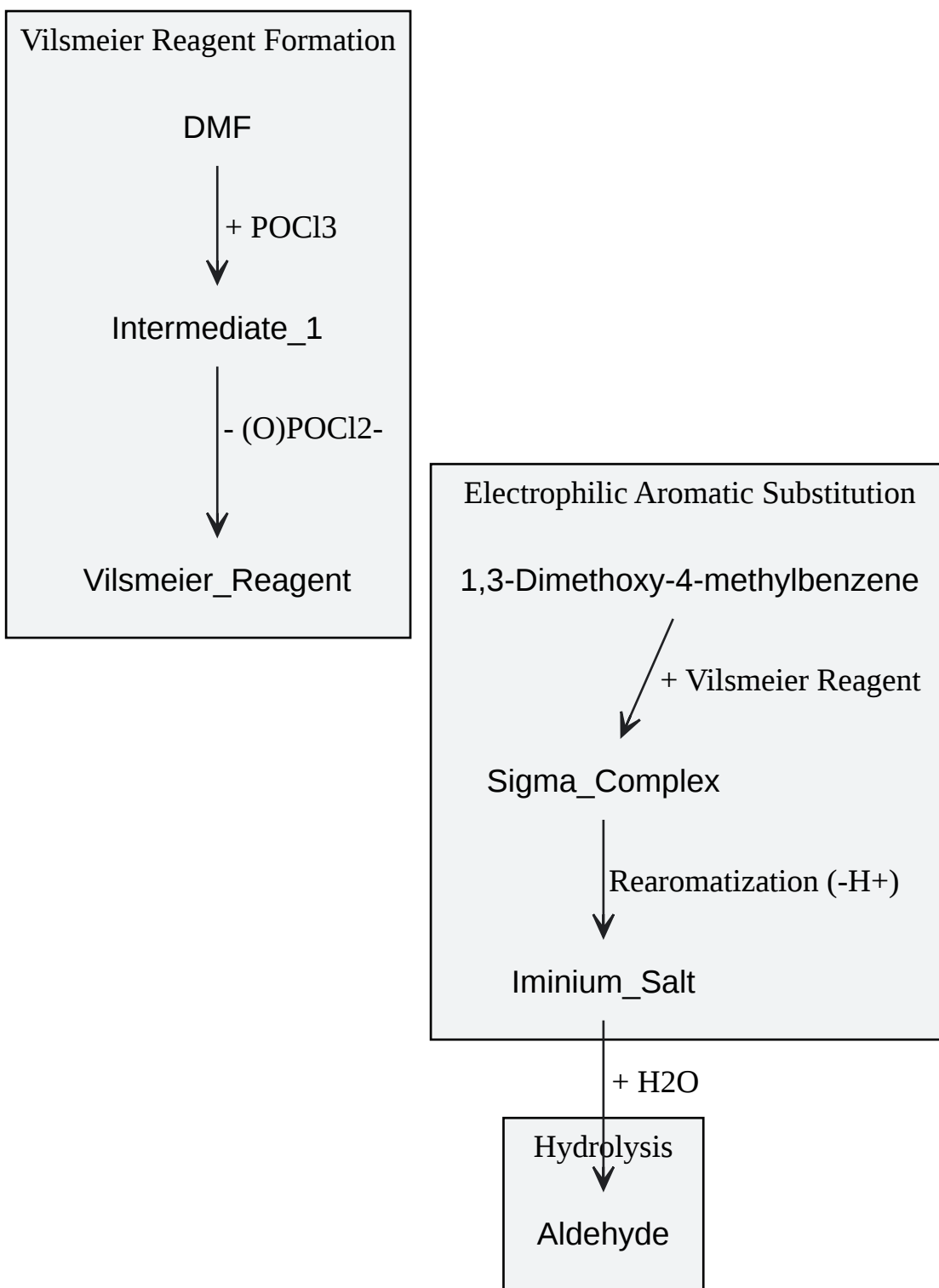
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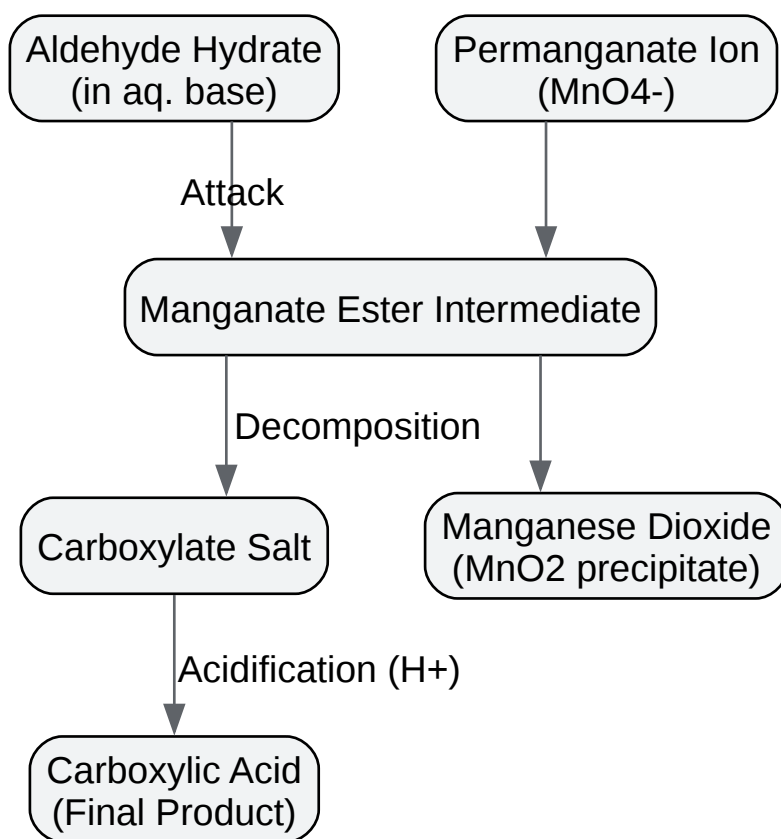
Figure 1: High-level workflow for the synthesis of **2,4-Dimethoxy-5-methylbenzoic acid**.

Part 1: Vilsmeier-Haack Formylation of 1,3-Dimethoxy-4-methylbenzene

The Vilsmeier-Haack reaction is a reliable method for formylating electron-rich aromatic compounds.^{[4][5]} It utilizes a Vilsmeier reagent, generated in situ from a substituted amide (like N,N-dimethylformamide, DMF) and phosphorus oxychloride (POCl_3), to act as the formylating electrophile.

Reaction Mechanism: Vilsmeier-Haack Formylation





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